

An In-depth Technical Guide to the Physicochemical Properties of Diisopropyl Maleate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropyl maleate*

Cat. No.: *B158051*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisopropyl maleate (DIPM) is an organic compound, specifically the di-ester of maleic acid and isopropanol. Its chemical structure, characterized by a *cis*-alkene functionality flanked by two isopropyl ester groups, imparts a unique set of physicochemical properties that make it a valuable intermediate in various chemical syntheses. This technical guide provides a comprehensive overview of the core physicochemical properties of **diisopropyl maleate**, detailed experimental protocols for their determination, and an exploration of its reactivity in significant chemical transformations.

Physicochemical Properties

The fundamental physicochemical properties of **diisopropyl maleate** are summarized in the table below. These properties are crucial for its handling, application in synthesis, and for purification processes.

Property	Value
Molecular Formula	C ₁₀ H ₁₆ O ₄
Molecular Weight	200.23 g/mol
Physical State	Liquid
Melting Point	-30.15 °C
Boiling Point	225.5 °C at 760 mmHg
Density	1.027 g/cm ³
Water Solubility	9.9 g/L at 20 °C
Appearance	Odorless

Experimental Protocols

Detailed methodologies for the synthesis of **diisopropyl maleate** and the determination of its key physicochemical properties are provided below.

Synthesis of Diisopropyl Maleate via Fischer Esterification

This protocol describes the synthesis of **diisopropyl maleate** from maleic anhydride and isopropanol.

Materials:

- Maleic anhydride
- Isopropanol
- Sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate

- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine maleic anhydride and isopropanol in a 1:5 molar ratio.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux at approximately 80-100°C for 4-6 hours.
- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water and 5% sodium bicarbonate solution to neutralize the acidic catalyst.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and purify the crude **diisopropyl maleate** by vacuum distillation.

Determination of Boiling Point

The boiling point is determined using the distillation method.

Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Receiving flask

- Heating mantle

Procedure:

- Place a sample of purified **diisopropyl maleate** in the distillation flask.
- Assemble the distillation apparatus.
- Heat the flask gently.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.

Determination of Density

The density is determined using a pycnometer.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Water bath

Procedure:

- Weigh a clean, dry pycnometer.
- Fill the pycnometer with **diisopropyl maleate** and weigh it again.
- Empty and clean the pycnometer, then fill it with distilled water and weigh it.
- The density is calculated using the formula: $\text{Density} = \frac{\text{mass of diisopropyl maleate}}{\text{mass of water}} \times \text{density of water at the experimental temperature}$.

Determination of Water Solubility

The shake-flask method is used to determine water solubility.

Apparatus:

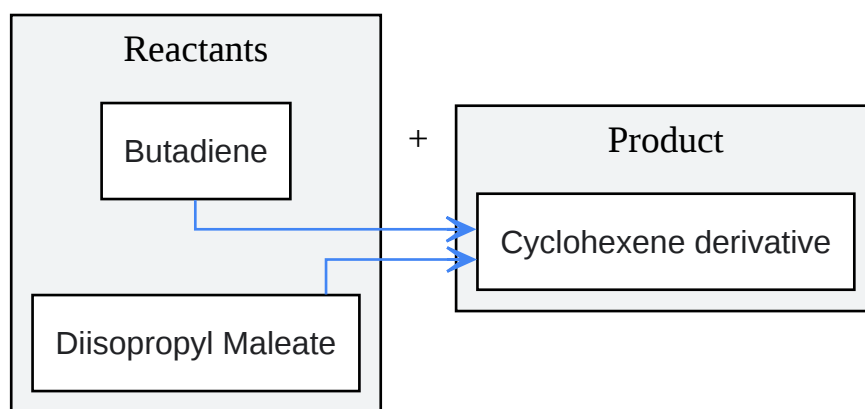
- Erlenmeyer flask with a stopper
- Shaking incubator
- Centrifuge
- Analytical instrument for quantification (e.g., GC-MS)

Procedure:

- Add an excess amount of **diisopropyl maleate** to a known volume of distilled water in an Erlenmeyer flask.
- Seal the flask and place it in a shaking incubator at a constant temperature (e.g., 20°C) for 24-48 hours to reach equilibrium.
- Centrifuge the solution to separate the undissolved ester.
- Carefully extract an aliquot of the aqueous phase and determine the concentration of **diisopropyl maleate** using a suitable analytical method.

Reactivity Profile: The Diels-Alder Reaction

Diisopropyl maleate, with its electron-deficient double bond, serves as an excellent dienophile in the Diels-Alder reaction. This [4+2] cycloaddition reaction is a powerful tool in organic synthesis for the formation of six-membered rings. A typical Diels-Alder reaction involving **diisopropyl maleate** as the dienophile is depicted below.

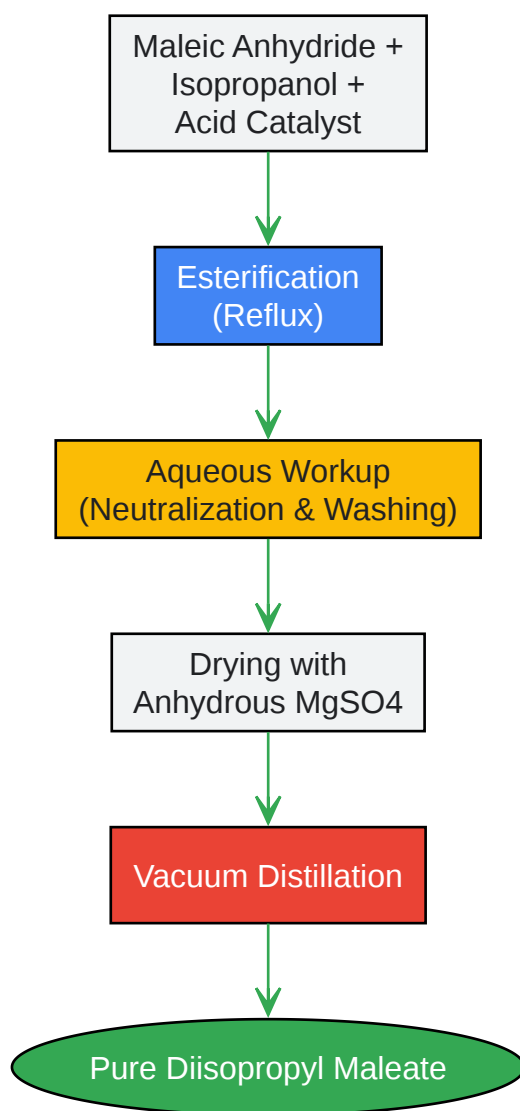


[Click to download full resolution via product page](#)

Caption: Diels-Alder reaction of Butadiene with **Diisopropyl Maleate**.

Synthesis and Purification Workflow

The overall process for synthesizing and purifying **diisopropyl maleate** can be visualized as a sequential workflow, ensuring a high-purity final product.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Diisopropyl Maleate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b158051#diisopropyl-maleate-physicochemical-properties\]](https://www.benchchem.com/product/b158051#diisopropyl-maleate-physicochemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com